

# An In-depth Technical Guide on N-butylbutanamide: Molecular Weight and Formula

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## Compound of Interest

Compound Name: *N*-butylbutanamide

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This technical guide provides a detailed overview of the molecular formula and molecular weight of **N-butylbutanamide**, intended for researchers, scientists, and professionals in drug development.

## Molecular Information

**N-butylbutanamide** is a chemical compound with the IUPAC name **N-butylbutanamide**. Its molecular structure and properties are fundamental to its application in various scientific fields.

### Data Presentation

The quantitative data for **N-butylbutanamide** is summarized in the table below for clarity and ease of comparison.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO[1]
Molar Mass	143.23 g/mol
** IUPAC Name**	N-butylbutanamide[1]

The molecular weight is calculated based on the atomic weights of its constituent elements: Carbon (12.011 u), Hydrogen (1.008 u)[2][3][4][5], Nitrogen (14.007 u)[4][6][7], and Oxygen (15.999 u)[4][8][9][10][11][12].

## Experimental Protocols

### Determination of Molecular Weight by Mass Spectrometry

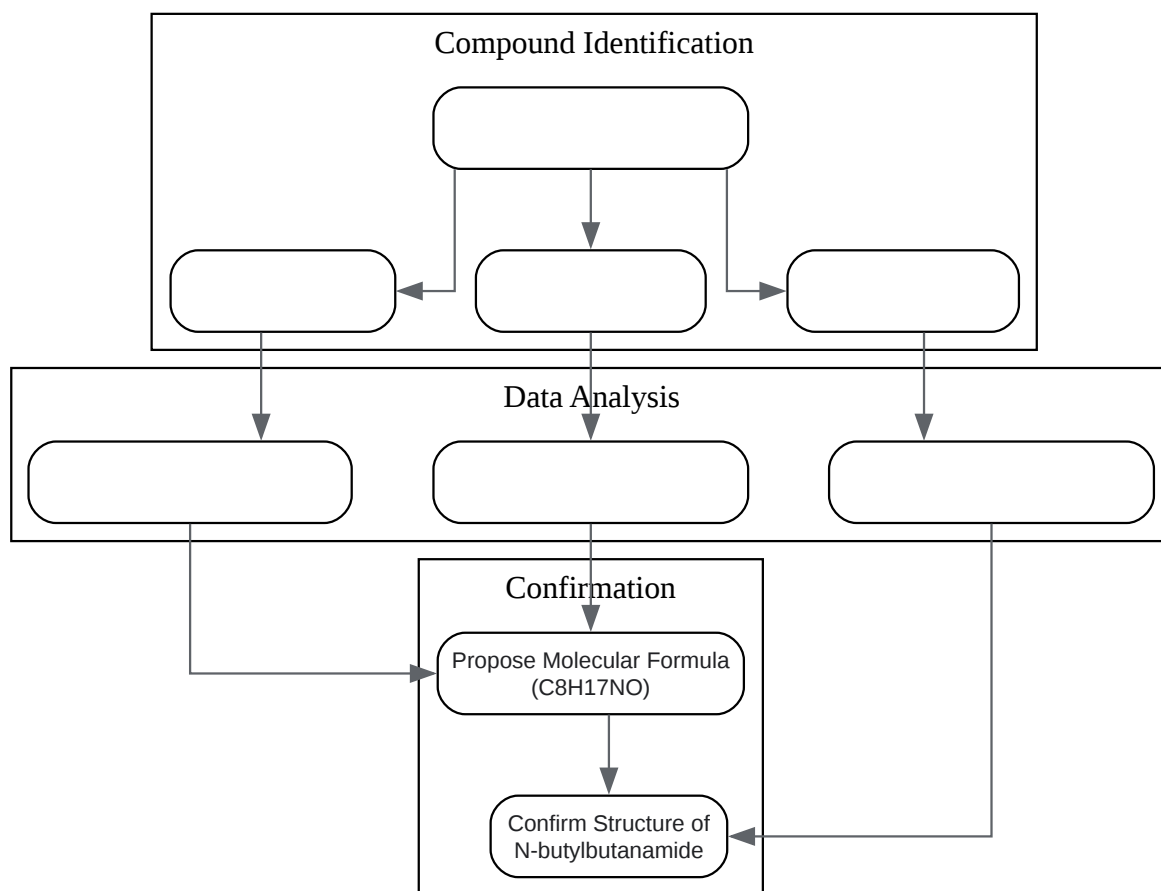
A standard method for determining the molecular weight of a compound like **N-butylbutanamide** is through mass spectrometry.

Methodology:

- **Sample Preparation:** A dilute solution of **N-butylbutanamide** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample solution is introduced into the mass spectrometer. Electron Ionization (EI) is a common technique where the sample is bombarded with a high-energy electron beam, causing the molecule to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated into a magnetic or electric field within the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** A detector records the abundance of ions at each  $m/z$  value.
- **Data Analysis:** The resulting mass spectrum will show a molecular ion peak ( $M^+$ ), which corresponds to the intact molecule, providing its molecular weight. The fragmentation pattern can also be used to elucidate the structure of the molecule.

## Workflow Diagram

The logical workflow for identifying and characterizing **N-butylbutanamide** is illustrated below.



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Workflow for compound identification and characterization.

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